

KX-01-191 stability in DMSO at -20°C

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Compound of Interest

Compound Name: KX-01-191

Cat. No.: B15555898

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Technical Support Center: KX-01-191

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **KX-01-191**.

Frequently Asked Questions (FAQs)

Q1: How should I store my stock solution of **KX-01-191** in DMSO?

A1: For long-term stability, it is recommended to store aliquots of your **KX-01-191** stock solution in anhydrous DMSO at -20°C or -80°C.^{[1][2]} Proper storage is crucial to maintain the stability and activity of the compound.^[3] Aliquoting into smaller, single-use volumes is highly recommended to minimize freeze-thaw cycles, which can degrade the compound.^{[1][2][3]} The stock solution vials should be tightly sealed and protected from light and moisture.^{[1][4]}

Q2: I don't have specific stability data for **KX-01-191** in DMSO at -20°C. Is it stable under these conditions?

A2: While specific, long-term stability data for **KX-01-191** in DMSO at -20°C is not publicly available, the general practice for storing small molecule kinase inhibitors is to prepare stock solutions in DMSO and store them at -20°C or -80°C.^{[1][2]} It is widely considered that most organic molecules can be effectively stored in DMSO under these conditions. However, for critical experiments, it is always best practice to perform a preliminary stability assessment.

Q3: My **KX-01-191** in DMSO has frozen. Is it still usable?

A3: Yes, it is normal for DMSO to freeze at temperatures below 18.5°C (65°F).[4][5] If your DMSO stock solution of **KX-01-191** has frozen, you can thaw it at room temperature or in a warm water bath.[5] Ensure the container is sealed tightly to prevent contamination from moisture.[5] This process should not affect the quality of the compound.

Q4: My **KX-01-191** precipitated when I diluted my DMSO stock into an aqueous buffer. What should I do?

A4: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution where its solubility is lower. To troubleshoot this, you can try the following:

- Reduce the final DMSO concentration: Aim for a final DMSO concentration of less than 0.5% in your assay, if possible.[1]
- Perform serial dilutions: It is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer.
- Use solubility enhancers: In some cases, low concentrations of non-ionic surfactants like Tween® 80 or Pluronic® F-68 can help maintain the compound in solution.[1]

Troubleshooting Guides

Issue: Inconsistent results in cellular assays.

- Possible Cause 1: Compound degradation.
 - Solution: Ensure that your **KX-01-191** stock solution has been stored correctly in single-use aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. Use a fresh aliquot for each experiment.
- Possible Cause 2: Inaccurate stock concentration.
 - Solution: Verify the initial weighing of the compound and the volume of DMSO used to prepare the stock solution. If possible, confirm the concentration using an analytical method like HPLC.

Data Presentation

While specific quantitative stability data for **KX-01-191** is not available in the public domain, the following table summarizes general storage recommendations for small molecule inhibitors in DMSO.

Form	Storage Temperature	Recommended Duration	Key Considerations
Lyophilized Powder	-20°C	Up to 3 years	Keep desiccated.[2]
Stock Solution in DMSO	-20°C	1-3 months	Aliquot to avoid freeze-thaw cycles.[3]
Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[3]

Experimental Protocols

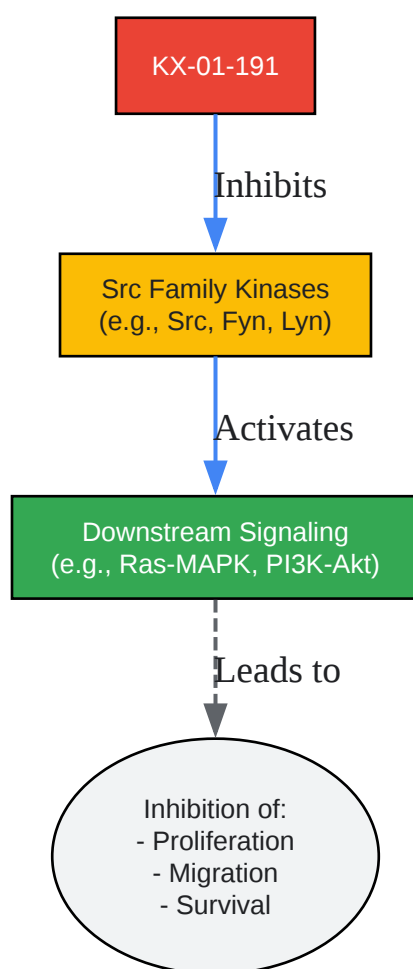
Protocol for Preparation of KX-01-191 Stock Solution

- **Weighing:** Carefully weigh the desired amount of **KX-01-191** powder using a calibrated analytical balance.
- **Dissolution:** Add the calculated volume of anhydrous, high-purity DMSO to the vial containing the **KX-01-191** powder to achieve the desired stock concentration (e.g., 10 mM).
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming to 37°C or sonication in a water bath for 5-10 minutes can be used to aid dissolution if necessary, but always check for compound stability at elevated temperatures.[1]
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or microcentrifuge tubes. Store the aliquots at -20°C or -80°C, protected from light.[1][2]

Visualizations

Signaling Pathway of KX-01-191

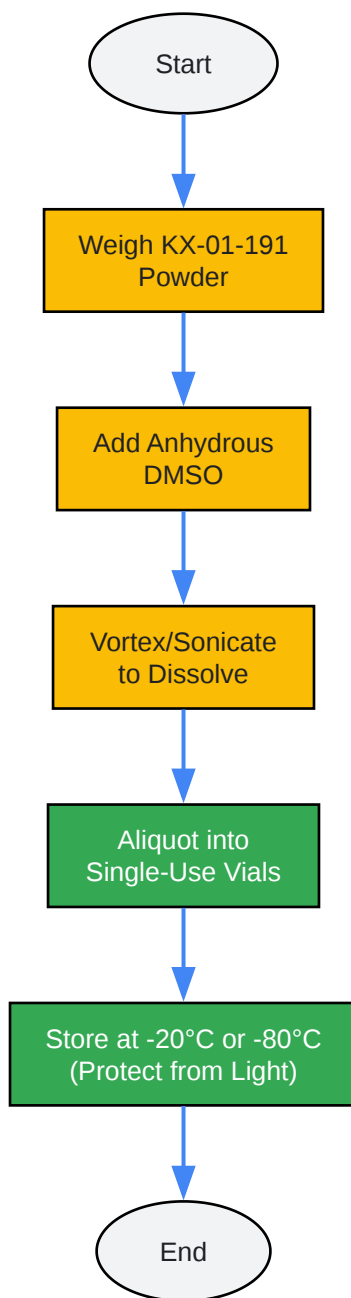
KX-01-191 is a dual inhibitor that targets both Src family kinases (SFKs) and tubulin polymerization.[6][7] Inhibition of Src kinase blocks downstream signaling pathways involved in cell growth, migration, and survival.[6]



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Caption: Simplified signaling pathway showing the inhibitory action of **KX-01-191** on Src Family Kinases.

Experimental Workflow: Stock Solution Preparation and Storage



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Caption: Recommended workflow for preparing and storing **KX-01-191** stock solutions in DMSO.

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